

physical and chemical properties of 3,4-Epoxythiolane

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Compound of Interest

Compound Name: 3,4-Epoxythiolane-1,1-dioxide

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An In-depth Technical Guide to 3,4-Epoxythiolane

For Researchers, Scientists, and Drug Development Professionals

Abstract

3,4-Epoxythiolane, also known as **3,4-epoxythiolane-1,1-dioxide**, is a versatile bifunctional compound featuring a strained epoxide ring fused to a thiolane backbone. The presence of the electron-withdrawing sulfone group activates the epoxide ring, making it susceptible to nucleophilic attack. This reactivity profile allows for the stereospecific synthesis of a variety of 3,4-disubstituted thiolane derivatives, which are of significant interest in medicinal chemistry and materials science. This document provides a comprehensive overview of the physical and chemical properties of 3,4-Epoxythiolane, detailed experimental protocols for its synthesis and key reactions, and a discussion of its chemical behavior.

Physical and Chemical Properties

3,4-Epoxythiolane is a solid at room temperature. Its core structure consists of a five-membered thiolane ring with an epoxide fused across the 3 and 4 positions. The strong dipole of the sulfonyl group significantly influences the molecule's properties.

Table 1: Physical and Chemical Properties of 3,4-Epoxythiolane

Property	Value	Reference
Synonyms	3,4-Epoxytetrahydrothiophene-1,1-dioxide	
CAS Number	4509-11-9	
Molecular Formula	C ₄ H ₆ O ₃ S	
Molecular Weight	134.15 g/mol	
Appearance	Crystalline solid	[1]
Melting Point	145-150 °C (lit.)	
SMILES String	O=S1(=O)CC2OC2C1	
InChI Key	SZAIWVGWTVXVMB-UHFFFAOYSA-N	

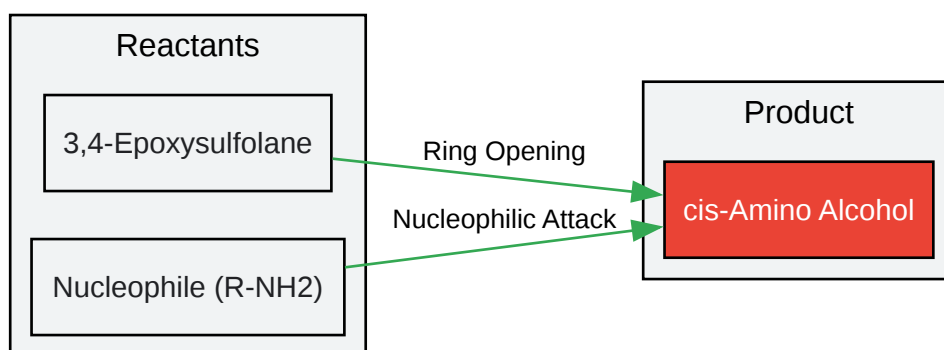
Note: Solubility and density data are not readily available for 3,4-Epoxythiolane itself. The parent compound, thiolane, is miscible with water and polar organic solvents but immiscible with non-polar hydrocarbons.[2][3]

Reactivity and Chemical Behavior

The chemical reactivity of 3,4-Epoxythiolane is dominated by the epoxide ring, which is prone to ring-opening reactions with various nucleophiles.[4] The sulfone group enhances the electrophilicity of the epoxide carbons.

Nucleophilic Ring-Opening: Aminolysis

The reaction of 3,4-Epoxythiolane with amines (aminolysis) is a key transformation for producing thiolane-based amino alcohols.[5] This reaction is highly stereoselective, typically yielding cis-amino alcohols.[6][7] The reaction proceeds via a nucleophilic attack of the amine on one of the epoxide carbons. The aminolysis of 3,4-epoxythiolane with aqueous ammonia can lead to a complex mixture of products.[5] However, under controlled conditions, it is a valuable method for synthesizing medically relevant compounds.[7]

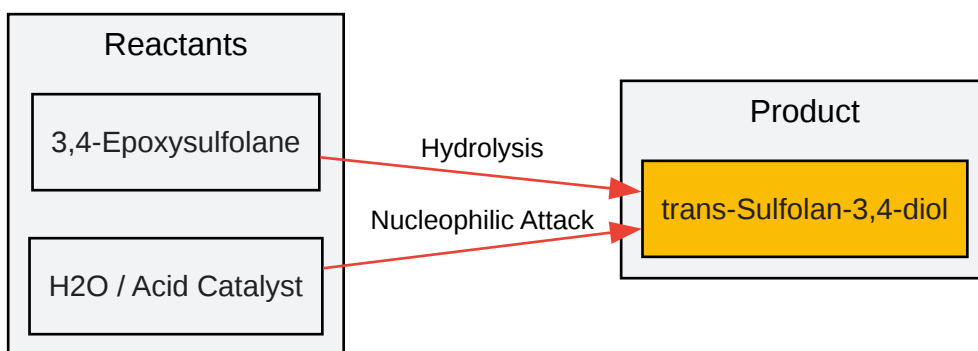


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Figure 1: General pathway for the aminolysis of 3,4-Epoxy-sulfolane.

Hydrolysis

Under aqueous acidic conditions, 3,4-Epoxy-sulfolane undergoes hydrolysis to form the corresponding diol.^[1] This reaction results in the formation of trans-sulfolan-3,4-diol, confirming a stereospecific ring-opening mechanism.^[1]



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Figure 2: Pathway for the acid-catalyzed hydrolysis of 3,4-Epoxy-sulfolane.

Experimental Protocols

The following sections provide detailed methodologies for the synthesis of 3,4-Epoxy-sulfolane and its subsequent reactions.

Synthesis of 3,4-Epoxysulfolane from 3-Sulfolene

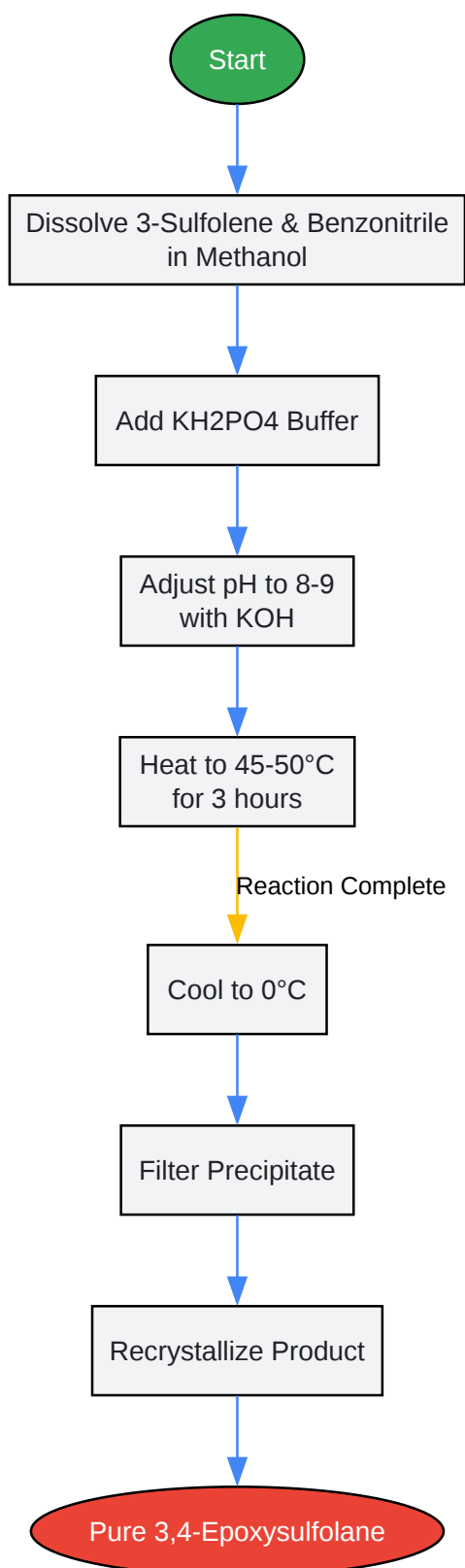
This protocol is adapted from a patented method for the epoxidation of 3-sulfolene.^[1]

Materials:

- 3-Sulfolene (1,1-dioxo-3-thiolene)
- 30-60% Hydrogen Peroxide (H₂O₂)
- Benzonitrile (or other acid nitrile)
- Methyl alcohol
- Potassium dihydrogen phosphate (KH₂PO₄) solution (0.1 M)
- Potassium hydroxide (KOH) solution (0.5 N in alcohol)

Procedure:

- In a reaction vessel, dissolve 3-sulfolene and benzonitrile in methyl alcohol.
- Add the 0.1 M KH₂PO₄ solution to the mixture.
- Adjust the pH of the reaction mixture to 8.0-9.0 using the 0.5 N alcoholic KOH solution.
- While stirring, heat the mixture to 45-50°C.
- Maintain the temperature and pH, stirring for approximately 3 hours.
- During the reaction, the product, 3,4-Epoxysulfolane, will precipitate. The product can be isolated periodically by cooling the reaction mass to 0°C and filtering the precipitate.
- After the reaction is complete, cool the mixture to 0°C to maximize precipitation.
- Collect the crystalline product by filtration.
- The crude product can be purified by recrystallization to yield 3,4-Epoxysulfolane with a melting point of 159.5-160°C.^[1]



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Figure 3: Experimental workflow for the synthesis of 3,4-Epoxysulfolane.

Aminolysis of 3,4-Epoxythiolane with Aqueous Ammonia

This general procedure is based on the methodology described for synthesizing thiolane-based amino alcohols.[5]

Materials:

- 3,4-Epoxythiolane
- Aqueous ammonia (e.g., 18% solution)
- 2-Propanol
- Ethyl acetate (for recrystallization, if needed)

Procedure:

- Prepare a mixture of 3,4-Epoxythiolane (1.0 eq) and an excess of aqueous ammonia solution.
- Add 2-propanol as a co-solvent.
- Reflux the reaction mixture for 24 hours.
- Monitor the reaction progress using an appropriate technique (e.g., TLC).
- Upon completion, cool the reaction mixture and remove the solvent under reduced pressure.
- The resulting crude product, a cis-amino alcohol, can be purified by multiple recrystallizations from 2-propanol or mixtures of 2-propanol and ethyl acetate.[5]

Hydrolysis to trans-thiolan-3,4-diol

This protocol provides a method for confirming the structure of 3,4-Epoxythiolane via its hydrolysis product.[1]

Materials:

- 3,4-Epoxythiolane
- Hydrogen peroxide (e.g., 24% solution)
- Chloric acid (e.g., 30% solution)
- Methanol (for recrystallization)

Procedure:

- Combine 3,4-Epoxythiolane (1.0 eq), hydrogen peroxide, and chloric acid in a reaction flask.
- Heat the mixture under reflux at 100°C for 6 hours.
- After the reaction period, cool the mixture.
- Distill off the water under reduced pressure.
- Recrystallize the residue from methanol to obtain pure trans-thiolan-3,4-diol.[\[1\]](#)

Safety and Handling

While a specific, comprehensive safety data sheet (SDS) for 3,4-Epoxythiolane is not widely available, data from related sulfone compounds and general epoxide chemistry suggest the following precautions:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles, and a lab coat.[\[8\]](#)[\[9\]](#)
- Handling: Handle in a well-ventilated area or a chemical fume hood. Avoid generating dust. Avoid contact with skin, eyes, and clothing.[\[10\]](#)[\[11\]](#)
- Storage: Store in a tightly closed container in a cool, dry place.
- Reactivity Hazards: Epoxides are reactive compounds. Avoid contact with strong acids, bases, and oxidizing agents. Reactions can be exothermic.

The toxicological properties of 3,4-Epoxythiolane have not been thoroughly investigated.[8] As with all laboratory chemicals, it should be handled with care, assuming it is potentially hazardous.

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